

# High Purity 4-Ethoxybenzamide: Sourcing & Technical Validation Guide

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## Compound of Interest

Compound Name: 4-Ethoxybenzamide

CAS No.: 27043-22-7

Cat. No.: B3422836

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## Part 1: Executive Summary & Critical Disambiguation

The "Identity Crisis" in Sourcing: The most common failure mode in sourcing this compound is the accidental purchase of its ortho-isomer, Ethenzamide (2-Ethoxybenzamide). Ethenzamide is a widely available analgesic drug. However, for research requiring the para-substituted isomer (**4-Ethoxybenzamide**), the properties are distinct.

Feature	Target Compound	Common False Positive
Name	4-Ethoxybenzamide	2-Ethoxybenzamide (Ethenzamide)
CAS Registry	55836-71-0	938-73-8
Structure	Para-substitution	Ortho-substitution
Melting Point	~208–210 °C	~132–134 °C
Primary Use	Chemical Intermediate / Research Standard	Analgesic / Antipyretic Drug

Core Directive: Always verify the CAS number 55836-71-0 and the melting point (>200 °C) before purchasing.

## Part 2: Strategic Sourcing Landscape

For high-purity applications (crystallography, biological assays, or reference standards), "technical grade" (often <95%) is insufficient due to the presence of hydrolysis byproducts. The following vendors have been vetted for specific supply of the para-isomer.

### Vendor Selection Matrix

Supplier	Purity Grade	Catalog / SKU	Lead Time	Best For
Sigma-Aldrich (Merck)	97%	288853	Immediate (Stock)	Routine R&D. Reliable CoA and spectral data.
Toronto Research Chemicals	Research Grade	E891208	1-2 Weeks	Analytical Standards. Specializes in hard-to-find isomers.
SynQuest Labs	98%	4648-1-10	Variable	Scale-Up. Good balance of purity and bulk pricing.
Matrix Scientific	98%	057059	Variable	Synthesis. Suitable as a high-quality intermediate.[1]

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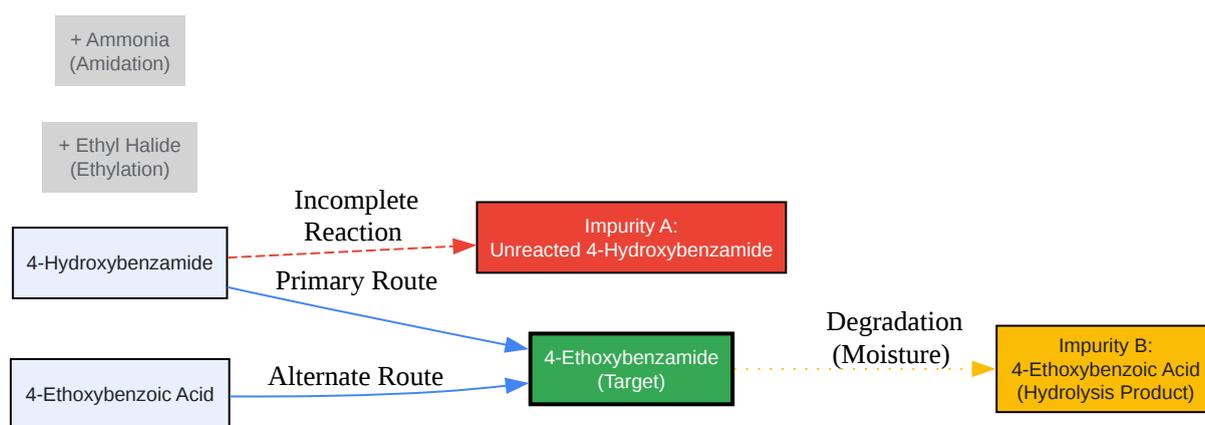
*Note on TCI & Alfa Aesar: While these major catalogs list "Ethoxybenzamide," they frequently stock the ortho isomer (Ethenzamide). Verify the specific structure image and CAS on their lot-specific documentation before ordering.*

## Part 3: Technical Profile & Impurity Analysis

To validate the purity of your purchase, you must understand the synthetic origin of potential impurities. **4-Ethoxybenzamide** is typically synthesized via two primary routes, each introducing specific contaminants.

## Synthesis & Impurity Pathway Diagram

The following diagram illustrates the chemical pathways and where specific impurities (Impurities A & B) originate.



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Figure 1: Synthetic origins of common impurities. Impurity A arises from incomplete ethylation, while Impurity B can form from moisture exposure during storage.

## Part 4: Incoming Quality Control (IQC) Protocol

Do not rely solely on the vendor's Certificate of Analysis (CoA). Establish an internal "Self-Validating" protocol using HPLC.

### The "Quick-Check" (Melting Point)[3][4]

- Method: Capillary melting point apparatus.
- Acceptance Criteria: The sample must not melt below 200 °C.

- Observation: If melting begins at ~130 °C, you have received Ethenzamide (wrong isomer).
- Observation: If melting range is broad (e.g., 195–205 °C), the sample likely contains significant 4-Ethoxybenzoic acid (Impurity B).

## Definitive HPLC Method (Reverse Phase)

This method separates the amide target from its more polar acid and hydroxy precursors.

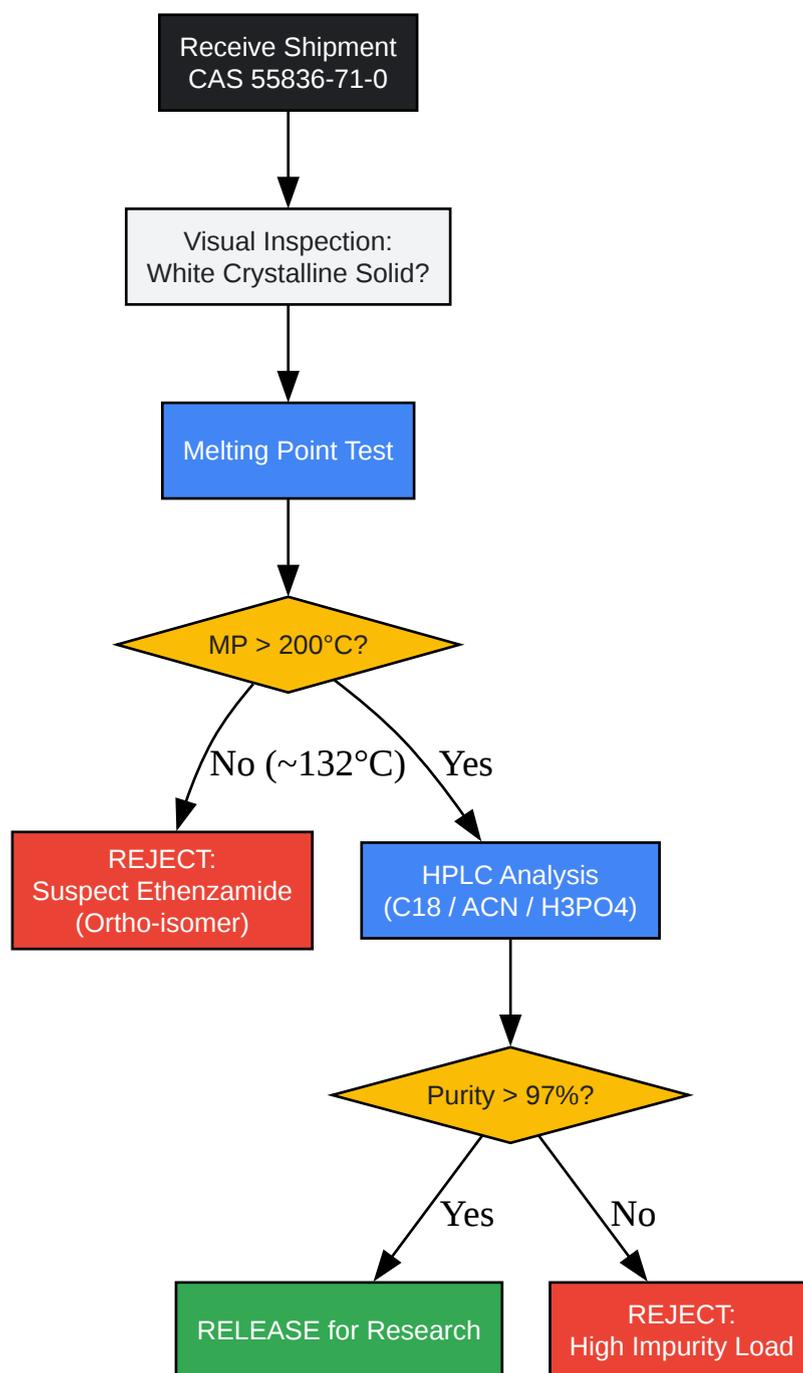
Chromatographic Conditions:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 5 µm.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5).
- Mobile Phase B: Acetonitrile (HPLC Grade).[2]
- Gradient: Isocratic 60:40 (A:B) or Gradient 10% B to 80% B over 20 mins.
- Flow Rate: 1.0 mL/min.[2][3][4]
- Detection: UV @ 254 nm.[3]
- Temperature: 25 °C.

Predicted Elution Order (Hydrophobicity Based):

- 4-Hydroxybenzamide (Most Polar, elutes first).
- 4-Ethoxybenzoic acid (Intermediate polarity).
- **4-Ethoxybenzamide** (Target, least polar, elutes last).

## QC Decision Workflow



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Figure 2: Step-by-step decision tree for validating incoming **4-Ethoxybenzamide** lots.

## Part 5: Handling & Storage

- Hygroscopicity: The amide bond is susceptible to hydrolysis under high humidity/acidic conditions. Store in a desiccator.

- Light Sensitivity: Solid state is generally stable, but solutions in DMSO or Methanol should be protected from light to prevent slow photo-degradation.
- Safety: Classified as Acute Tox. 4 (Oral).[5] Use standard PPE (Gloves, Goggles, N95 mask) to avoid inhalation of fine dust.

## References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 108776, **4-Ethoxybenzamide**. Retrieved January 30, 2026 from [[Link](#)]
- Phenomenex (2024).Reversed Phase HPLC Method Development Guide. Retrieved January 30, 2026 from [[Link](#)]

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## Sources

- 1. 4-Ethoxybenzamide | 55836-71-0 [[chemicalbook.com](https://www.chemicalbook.com)]
- 2. [phx.phenomenex.com](https://phx.phenomenex.com) [[phx.phenomenex.com](https://phx.phenomenex.com)]
- 3. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 4. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 5. p-Ethoxybenzamide | C9H11NO2 | CID 108776 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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